

Safe Disposal of 5-Cyano-2-picoline: A Comprehensive Guide

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Compound of Interest

Compound Name: 5-Cyano-2-picoline

Cat. No.: B057721

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount to ensuring laboratory safety and environmental protection. This guide provides detailed procedures for the safe disposal of **5-Cyano-2-picoline**, a vital component in various synthetic processes. Adherence to these protocols is crucial for minimizing risks and complying with regulatory standards.

Key Properties and Safety Data

Understanding the physicochemical properties of **5-Cyano-2-picoline** is the first step toward safe handling. The following table summarizes essential quantitative data for this compound.

Property	Value	Source
Molecular Formula	C ₇ H ₆ N ₂	Thermo Fisher Scientific
Melting Point/Range	-94 °F / -70 °C	Sigma-Aldrich
Boiling Point/Range	262 - 264 °F / 128 - 129 °C	Sigma-Aldrich
Density	0.943 g/cm ³ at 77 °F / 25 °C	Sigma-Aldrich
Flash Point	28 °C / 82.4 °F	Fisher Scientific[1]
Autoignition Temperature	537 °C / 998.6 °F	Fisher Scientific[1]

Disposal Protocol

The primary method for the disposal of **5-Cyano-2-picoline** is through an approved waste disposal plant.^[1]^[2] It is imperative to consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.^[1]

Pre-Disposal and Handling

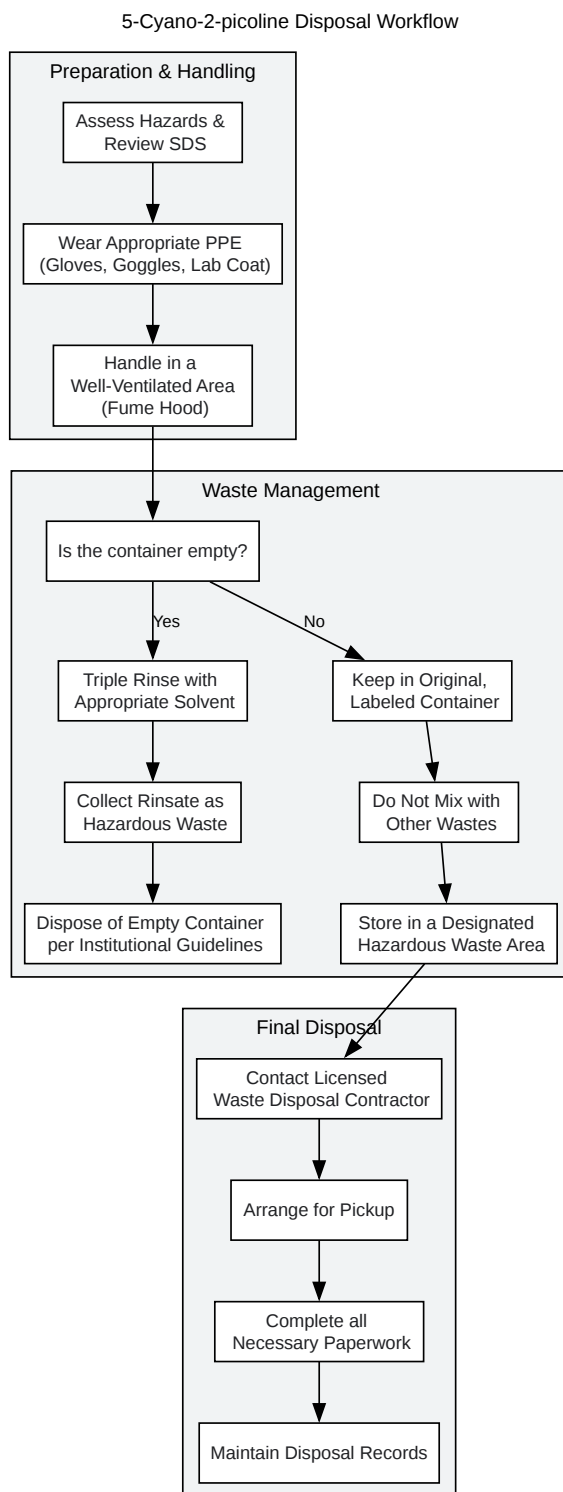
- **Personal Protective Equipment (PPE):** Before handling, ensure appropriate PPE is worn, including flame-retardant antistatic protective clothing, protective gloves, and eye/face protection. Work should be conducted under a fume hood.
- **Container Management:** Keep the chemical in its original, tightly closed container in a dry, cool, and well-ventilated place.^[1] Do not mix with other waste.
- **Spill Management:** In case of a spill, cover drains to prevent entry into the sewer system.^[3] Absorb the spill with an inert material (e.g., sand, silica gel, Chemizorb®) and collect it in a suitable, closed container for disposal.^[3] Use only non-sparking tools and take precautionary measures against static discharge.^[1]

Step-by-Step Disposal Procedure

- **Waste Classification:** Classify **5-Cyano-2-picoline** as a hazardous waste. Its hazard classifications include flammable liquid and vapor, harmful if swallowed or inhaled, toxic in contact with skin, and causing severe skin burns and eye damage.
- **Contact a Licensed Waste Disposal Company:** Arrange for the collection and disposal of the chemical with a licensed and approved waste disposal contractor.
- **Packaging and Labeling:** Ensure the waste container is properly labeled with the chemical name and associated hazards. Keep the chemical in its original container.
- **Documentation:** Maintain all necessary documentation related to the disposal process as required by your institution and local regulations.
- **Decontamination:** Thoroughly decontaminate any equipment or surfaces that have come into contact with **5-Cyano-2-picoline**. Wash hands and any exposed skin thoroughly after handling.^[1]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **5-Cyano-2-picoline**.



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Caption: Logical workflow for the safe disposal of **5-Cyano-2-picoline**.

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